

2-(Butylamino)ethanol: An Overview of its Applications Beyond Direct Catalysis

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Compound of Interest

Compound Name: 2-(Butylamino)ethanol

Cat. No.: B091342

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While **2-(Butylamino)ethanol** is a versatile chemical intermediate with applications in various industrial processes, a comprehensive review of scientific literature reveals a notable scarcity of detailed protocols for its direct use as a primary catalyst in common organic reactions. This report summarizes the available information on **2-(Butylamino)ethanol**, focusing on its properties and established roles, and addresses the current limitations in providing specific catalytic protocols.

Physicochemical Properties and Established Applications

2-(Butylamino)ethanol, also known as N-Butylethanolamine, is a secondary amine that is soluble in water and possesses a secondary amine and a primary alcohol functional group.[1]

[2] These characteristics contribute to its utility in several applications, including:

- **Carbon Dioxide Capture:** Its ability to react with CO₂ has led to its investigation as a component in solvent systems for CO₂ capture from industrial gas streams.[2]
- **Corrosion Inhibition:** It is utilized as a corrosion inhibitor, helping to protect metal surfaces from degradation.
- **Intermediate in Organic Synthesis:** **2-(Butylamino)ethanol** serves as a building block in the synthesis of more complex molecules, such as pharmaceuticals and agrochemicals.[2]

- Chelating Agent: In water treatment processes, it can act as a chelating agent, binding to metal ions.[\[3\]](#)

A summary of its key physical and chemical properties is presented in Table 1.

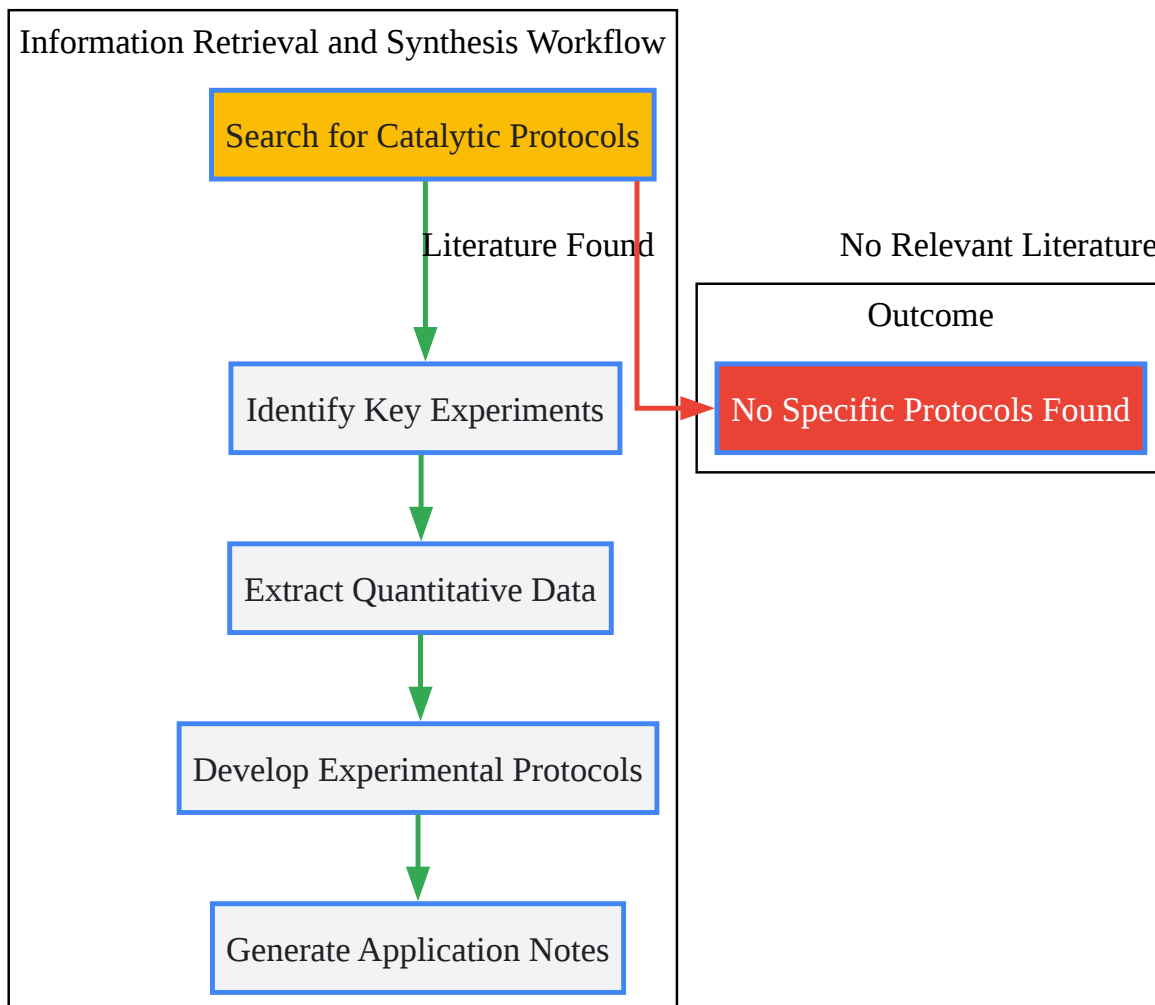
Table 1: Physicochemical Properties of **2-(Butylamino)ethanol**

Property	Value
CAS Number	111-75-1
Molecular Formula	C ₆ H ₁₅ NO
Molecular Weight	117.19 g/mol
Appearance	Colorless liquid
Boiling Point	198-200 °C
Density	0.891 g/mL at 25 °C
Solubility	Soluble in water

Exploration of Catalytic Potential: A Literature Gap

Despite its basic nature, which theoretically allows it to function as a base catalyst, extensive searches of chemical databases and scientific literature did not yield specific, well-documented protocols for the use of **2-(Butylamino)ethanol** as a primary catalyst in common organic reactions such as Aldol, Henry, or Knoevenagel condensations.

The logical workflow for identifying such a protocol is outlined below. However, the search for relevant literature in the initial steps proved unsuccessful.

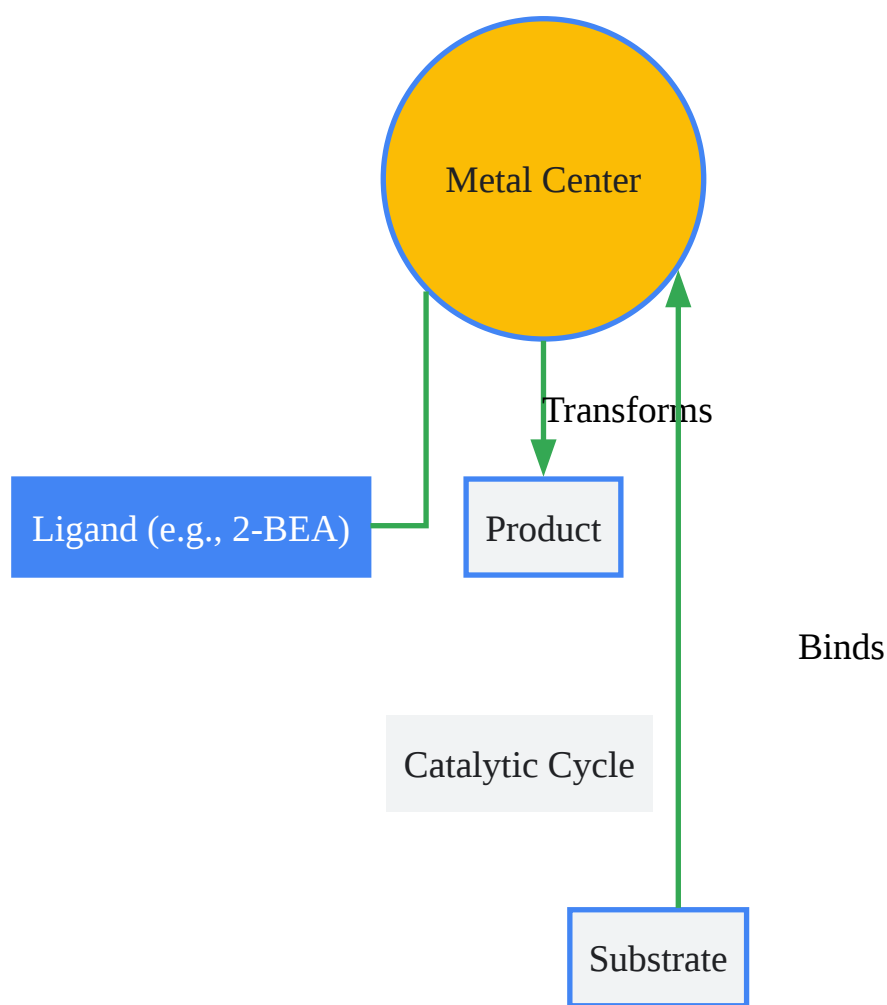


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Caption: Workflow for the generation of catalytic protocols.

One study mentioned the use of a copper(II) complex with 2-butylaminoethanol as a ligand in the aerobic oxidation of o-aminophenol.[4] In this context, **2-(butylamino)ethanol** is part of a larger catalytic system, acting as a ligand to the active metal center, rather than being the primary catalyst itself. This distinction is crucial, as the catalytic activity is a property of the entire metal-ligand complex.

The diagram below illustrates the general concept of a metal-ligand complex in catalysis, where an organic molecule like **2-(butylamino)ethanol** can act as a ligand.



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Caption: Role of a ligand in a metal-catalyzed reaction.

Conclusion for Researchers and Drug Development Professionals

For researchers, scientists, and drug development professionals, the key takeaway is that while **2-(butylamino)ethanol** is a readily available and useful chemical, its role as a standalone catalyst is not well-established in the scientific literature. Therefore, for reactions requiring base catalysis, scientists should consider more commonly employed and well-documented catalysts.

Future research could explore the potential of **2-(butylamino)ethanol** as a catalyst, particularly in the context of organocatalysis, given its bifunctional nature (amine and alcohol). However, at present, the lack of published data means that any such application would require significant

methods development and validation. For professionals in drug development, where well-characterized and reproducible reaction conditions are paramount, relying on established catalytic systems is the more prudent approach.

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References

- 1. 2-(Butylamino)ethanol|Corrosion Inhibitor [benchchem.com]
- 2. 2-(Butylamino)ethanol | 111-75-1 [chemicalbook.com]
- 3. Page loading... [wap.guidechem.com]
- 4. mdpi.com [mdpi.com]
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